

Rosavin historical discovery and isolation

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Compound Focus: Rosavin

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Botanical Source and Identity of Rosavin

Rosavin is a characteristic phenylpropanoid glycoside and the **major active and characteristic component** of *Rhodiola rosea* L. (RRL), also known as Golden Root or Arctic Root [1]. It was first isolated from the roots of RRL by Russian researchers, who named it "**Rosavin**" due to its rose-like aroma [1].

- **Chemical Structure:** **Rosavin**'s systematic name is Cinnamyl-(6'-O- α -L-arabinopyranosyl)-O- β -glucopyranoside (molecular formula: C₂₀H₂₈O₁₀) [2] [3]. Its structure consists of a cinnamyl alcohol aglycone attached to a disaccharide moiety of glucose and arabinose [1].
- **A Chemotaxonomic Marker:** While other *Rhodiola* species contain salidroside, the presence of **rosavin** is considered a **distinctive chemotaxonomic marker** for authentic *Rhodiola rosea* L., making it critical for quality control and authenticity verification [4].

Production Methods: From Extraction to Synthesis

Obtaining **rosavin** has evolved from traditional plant extraction to advanced synthetic biology approaches to overcome challenges of low natural yield and high cost.

Table: Comparison of Rosavin Production Methods

Method	Key Features	Advantages	Disadvantages	Typical Yield/Reference
Plant Extraction	Uses solvents like ethanol or methanol from RRL roots.	Yields natural product complex.	Low content in plant; complex purification; threatens wild populations.	0.08%-0.6% in plant; 68.76% purity after purification [1].
Chemical Synthesis	Multi-step organic synthesis from sugar and cinnamyl alcohol derivatives.	Independent of plant source.	Requires protection/deprotection of functional groups; low yield.	Overall yield of 15.92% (2021 route) [1].
Biosynthesis in Engineered *E. coli*	Microbial cell factory using engineered metabolic pathways from D-glucose and L-arabinose.	Sustainable; high yield; scalable for industry.	Requires sophisticated metabolic engineering.	7,539.1 ± 228.7 mg/L (fed-batch fermentation) [2].

Detailed Protocol: Analysis via HPLC-DAD

For quality control, here is a detailed methodology for analyzing **rosavin** content in raw materials or products, based on a published study [5].

- **1. Sample Preparation:** Extract the powdered herbal material or product (e.g., capsules) with 70% methanol using maceration. Filter the resulting extract before analysis.
- **2. Instrumentation and Conditions:**
 - **Technique:** High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD).
 - **Column:** A reverse-phase C18 column is standard.
 - **Mobile Phase:** Use a gradient elution with a mixture of solvents, such as water with a small amount of acid (e.g., 0.1% formic acid) and acetonitrile.
 - **Flow Rate:** 1.0 mL/min.
 - **Detection Wavelength:** 205 nm and 254 nm.

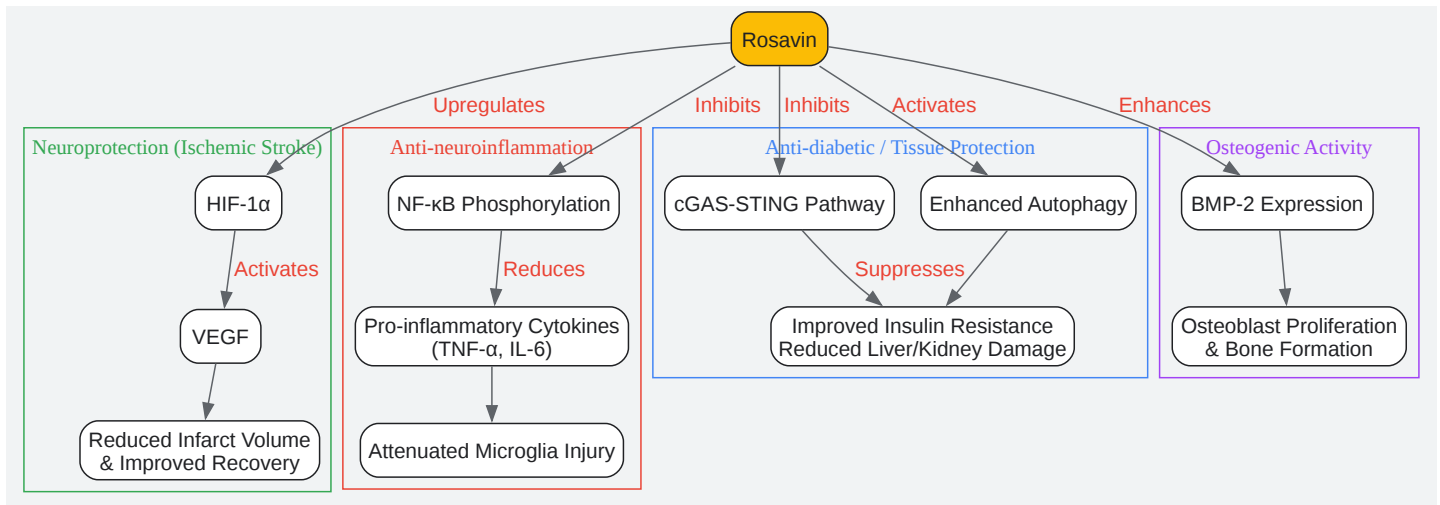
- **Injection Volume:** Typically 10-20 μL .
- **3. Quantification:**
 - Prepare a calibration curve using a certified **rosavin** standard across a range of concentrations (e.g., 5–500 $\mu\text{g}/\text{mL}$).
 - The content in the sample is calculated by comparing the peak area of the sample to the calibration curve. The retention time of the standard is used to identify **rosavin** in the sample.

Pharmacological Activities and Mechanisms

Rosavin exhibits a wide range of biological activities, making it a promising candidate for drug development. Key recent findings include:

- **Neuroprotective Effects:** **Rosavin** showed significant neuroprotective effects in a rat model of ischemic stroke. It reduced cerebral infarct volume and improved neurological deficits. The mechanism is linked to the **upregulation of HIF-1 α** (Hypoxia-Inducible Factor 1-alpha), a key protein in cellular response to low oxygen, and its downstream target **VEGF** (Vascular Endothelial Growth Factor), which promotes angiogenesis and neuronal survival [3].
- **Anti-neuroinflammatory Effects:** In studies on microglial cells (the immune cells of the brain), **rosavin** attenuated injury and inflammation induced by β -amyloid oligomers (implicated in Alzheimer's disease). Its protective mechanism is associated with the inhibition of the **NF- κ B** (Nuclear Factor kappa-B) signaling pathway, a primary regulator of inflammation [6].
- **Anti-diabetic Effects:** In a Type 2 Diabetes Mellitus (T2DM) rat model, **rosavin** treatment improved insulin resistance and alleviated damage to the liver and kidneys. The therapeutic effect was linked to the modulation of the **cGAS-STING pathway** and the enhancement of **autophagy** signaling, thereby reducing inflammation [7].
- **Osteogenic Effects:** In a pioneering study on human osteoblasts (HOBs), **rosavin** at a concentration of 100 μM significantly increased the expression of **Bone Morphogenetic Protein-2 (BMP-2)**, a key regulator of bone formation, over 21 days. This suggests its potential in supporting bone health and treating conditions like osteoporosis [8].

The following diagram illustrates the key signaling pathways through which **rosavin** exerts its pharmacological effects.



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Quality Control and Market Adulteration

Ensuring the quality of RRL products is a significant challenge. **Rosavin is frequently absent or present only in trace amounts in commercial products** [5] [4].

- **Detection Methods:** A multi-technique approach is recommended for reliable quality control:
 - **Thin-Layer Chromatography (TLC):** A fast and straightforward tool for initial screening and visual comparison of samples [5].
 - **High-Performance Liquid Chromatography (HPLC-DAD):** Provides quantitative data on the content of **rosavin**, salidroside, and other markers [1] [5].
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Offers definitive structural identification and confirmation of authenticity [5].
- **Regulatory Standards:** The European Pharmacopoeia assesses the quality of RRL based on the content of salidroside and **rosavins**, with a ratio not lower than 1:3. The United States Pharmacopoeia requires not less than 0.3% of phenylpropanoid glycosides (calculated as **rosavin**) [4].

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